

Application Note: Comprehensive Analytical Characterization of Methyl 4-aminofuran-3-carboxylate

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Compound of Interest

Compound Name: *Methyl 4-aminofuran-3-carboxylate*

Cat. No.: *B13032834*

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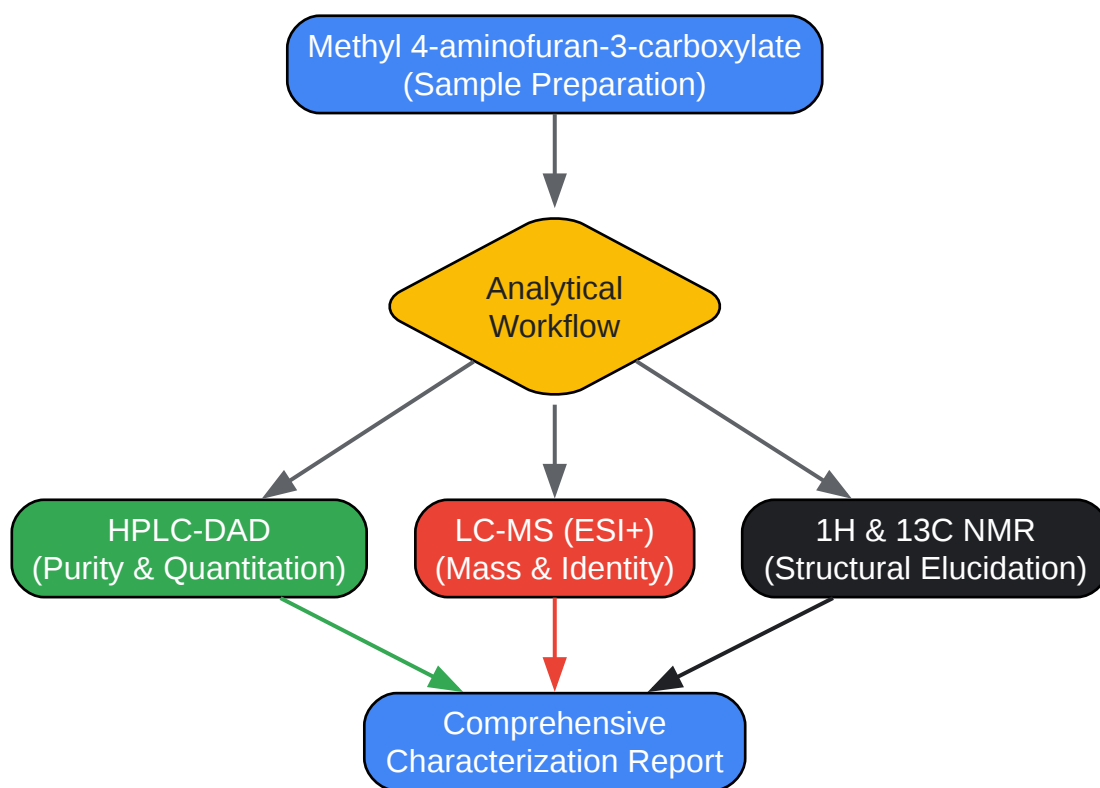
Executive Summary & Physicochemical Rationale

Methyl 4-aminofuran-3-carboxylate (CAS: 1082736-52-4) is a highly versatile, electron-rich heterocyclic building block widely utilized in medicinal chemistry for the synthesis of kinase inhibitors and antiviral agents[1]. The molecule features a unique "push-pull" electronic system: an electron-donating primary amine at the C4 position and an electron-withdrawing methyl ester at the C3 position.

The Causality of Analytical Design: Analyzing amino-furan derivatives presents specific physicochemical challenges. The furan ring is susceptible to oxidative degradation and ring-opening under strongly alkaline conditions, while the weakly basic primary amine is prone to secondary interactions with residual silanols on silica-based chromatographic columns, leading to severe peak tailing. Therefore, the analytical workflows described herein are engineered to mitigate these effects—utilizing mildly acidic, buffered mobile phases for HPLC, soft ionization techniques for Mass Spectrometry, and internal referencing for NMR to ensure robust, reproducible, and data[2].

Integrated Analytical Workflow

The following diagram illustrates the orthogonal analytical strategy required to establish the purity, identity, and structural integrity of the compound.



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Figure 1: Analytical workflow for the characterization of **Methyl 4-aminofuran-3-carboxylate**.

Chromatographic Purity (HPLC-DAD)

To suppress the ionization of residual silanols and maintain the furan ring's stability, a mildly acidic mobile phase (0.1% Formic Acid, pH ~2.7) is utilized. This ensures the amine is fully protonated, driving it into a single elution state and preventing peak tailing.

Table 1: Optimized HPLC-DAD Parameters

Parameter	Specification	Rationale
Column	End-capped C18, 150 x 4.6 mm, 3 μ m	End-capping blocks active silanols, preventing amine tailing.
Mobile Phase A	Water + 0.1% Formic Acid (v/v)	Provides necessary protons to ionize the C4-amine.
Mobile Phase B	Acetonitrile + 0.1% Formic Acid (v/v)	High elution strength; compatible with UV detection.
Gradient	5% B to 95% B over 15 min	Ensures separation of polar degradation products.
Flow Rate	1.0 mL/min	Optimal linear velocity for 4.6 mm ID columns.
Detection	DAD (Monitor at 254 nm & 280 nm)	280 nm is highly specific for conjugated furan derivatives[3].

Step-by-Step Protocol & Self-Validation

- System Suitability Test (SST) [Self-Validation Step]: Before injecting the sample, inject a known reference standard of **Methyl 4-aminofuran-3-carboxylate** (100 μ g/mL). Verify that the theoretical plate count (N) is > 2000 and the tailing factor (T_f) is < 1.5 . If $T_f > 1.5$, column degradation or insufficient buffering is occurring; halt and replace the mobile phase.
- Sample Preparation: Accurately weigh 10 mg of the analyte and dissolve in 10 mL of Methanol:Water (50:50) to yield a 1 mg/mL stock. Sonicate for 5 minutes.
- Dilution: Dilute the stock to a working concentration of 100 μ g/mL using the initial mobile phase conditions (5% B) to prevent solvent-mismatch peak distortion.
- Execution: Inject 10 μ L of the blank (diluent), followed by the SST, and finally the sample in triplicate.

- Data Processing: Integrate peaks at 280 nm. Calculate area percent purity, ensuring the relative standard deviation (RSD) of the triplicate injections is $\leq 1.5\%$ as per ICH guidelines[4].

Mass Spectrometry (LC-MS/ESI+)

Because the furan ring can fragment under harsh ionization, Electrospray Ionization in positive mode (ESI+) is selected. The primary amine acts as an excellent proton acceptor, yielding a strong, intact pseudomolecular ion $[M+H]^+$.

Table 2: LC-MS (ESI+) Parameters

Parameter	Setting	Expected Outcome
Ionization Mode	ESI Positive (+)	Protonation of the amine group.
Capillary Voltage	3.0 kV	Stable Taylor cone formation.
Desolvation Temp	350 °C	Efficient droplet evaporation without thermal degradation.
Target Mass ($[M+H]^+$)	142.1 m/z	Exact mass of C ₆ H ₇ NO ₃ is 141.04 Da.

Step-by-Step Protocol & Self-Validation

- Blank Verification [Self-Validation Step]: Inject a mobile phase blank to establish a baseline. Confirm the absolute absence of an m/z 142.1 signal to rule out system carryover.
- Sample Injection: Inject 2 μ L of a 10 μ g/mL sample solution (diluted in MS-grade Acetonitrile/Water).
- Isotope Profiling: Analyze the M+1 (143.1 m/z) peak intensity. It should be approximately 6.5% of the parent peak, corresponding to the natural abundance of ¹³C in the 6-carbon framework.

Structural Elucidation (NMR & FTIR)

Nuclear Magnetic Resonance (NMR) is the definitive technique for confirming the substitution pattern on the furan ring. The "push-pull" electronics heavily influence the chemical shifts of the remaining furan protons (H-2 and H-5).

Table 3: Expected ^1H and ^{13}C NMR Assignments (in CDCl_3)

Nucleus	Shift (ppm)	Multiplicity	Integration	Assignment / Causality
^1H	~7.80	Singlet (s)	1H	H-2: Highly deshielded by the adjacent oxygen and the electron-withdrawing C3-ester.
^1H	~7.25	Singlet (s)	1H	H-5: Deshielded by oxygen, but slightly shielded by the electron-donating C4-amine.
^1H	~4.50	Broad Singlet (br s)	2H	- NH_2 : Primary amine protons (exchangeable with D_2O).
^1H	~3.85	Singlet (s)	3H	- OCH_3 : Methyl ester protons.
^{13}C	~164.0	-	-	$\text{C}=\text{O}$: Ester carbonyl carbon.
^{13}C	~148.0	-	-	C-2: Oxygen-adjacent furan carbon.

Step-by-Step Protocol & Self-Validation

- Sample Preparation: Dissolve 15 mg of the compound in 0.6 mL of deuterated chloroform (CDCl_3) containing 0.03% v/v Tetramethylsilane (TMS).
- Calibration [Self-Validation Step]: Acquire the spectrum and immediately calibrate the chemical shift axis by setting the TMS peak to exactly 0.00 ppm. Verify that the residual CHCl_3 solvent peak appears precisely at 7.26 ppm.
- D₂O Shake Test: To unequivocally prove the presence of the primary amine, add 1 drop of D₂O to the NMR tube, shake vigorously, and re-acquire the spectrum. The broad singlet at ~4.50 ppm will disappear due to deuterium exchange, confirming the $-\text{NH}_2$ assignment.
- FTIR Orthogonal Check: Run an ATR-FTIR spectrum. Look for a distinct N-H doublet at ~3400 and 3300 cm^{-1} (primary amine) and a strong, conjugated C=O stretch at ~1695 cm^{-1} , validating the functional groups identified in the NMR.

References

- Food and Drug Administration (FDA). (2021). Q2(R1) Validation of Analytical Procedures: Text and Methodology. Retrieved from: [\[Link\]](#)^[2]

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Sources

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